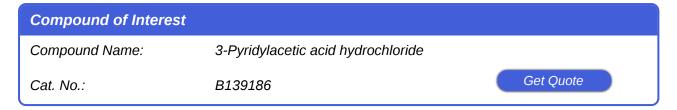


A Technical Guide to 3-Pyridylacetic Acid Hydrochloride: Properties, Synthesis, and Analysis

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Pyridylacetic acid hydrochloride is a pivotal chemical intermediate with significant applications in the pharmaceutical industry.[1] It serves as a crucial building block in the synthesis of various active pharmaceutical ingredients (APIs), most notably risedronate sodium, a bisphosphonate used in the treatment of osteoporosis and other bone-related disorders.[2] This compound is also recognized as a metabolite of nicotine and other tobacco alkaloids.[3] Its versatile chemical nature, possessing both a pyridine ring and a carboxylic acid function, makes it a subject of interest for various organic synthesis endeavors.[2][4] This technical guide provides an in-depth overview of the physical and chemical characteristics, synthesis protocols, and analytical methodologies for **3-Pyridylacetic acid hydrochloride**.

Physical and Chemical Characteristics

3-Pyridylacetic acid hydrochloride is typically a white to light yellow or beige crystalline powder.[5][6] It is known to be hygroscopic and should be stored in an inert atmosphere at room temperature.[5]

Quantitative Physical and Chemical Data



Property	Value	References
Molecular Formula	C7H8CINO2	[6]
Molecular Weight	173.6 g/mol	[6]
CAS Number	6419-36-9	[6]
Melting Point	161-163 °C (lit.)	[5][6][7]
Boiling Point	301.6°C at 760 mmHg	[7]
Flash Point	136.2°C	[7]
Solubility	Soluble in water.[7][8] Sparingly soluble in DMSO and slightly soluble in methanol.[5][6]	[5][6][7][8]
Appearance	White to light yellow or beige crystalline powder, crystals, and/or chunks.	[5][6][7]
Purity	≥98%	[9]
Storage Temperature	Room Temperature, under inert atmosphere.	[5][6]
Stability	Hygroscopic.[5] Stable for up to two years when stored in a tightly sealed container away from light and moisture.[9]	[5][9]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **3-Pyridylacetic** acid hydrochloride.

¹H NMR Spectroscopy

Solvent: DMSO-d6



Shifts (ppm): 8.937, 8.892, 8.577, 8.095, 4.013[10]

Solvent: D2O

Shifts (ppm): 8.80, 8.77, 8.601, 8.100, 4.059[10]

¹³C NMR Spectroscopy

Detailed ¹³C NMR data can be found in various chemical databases.[8]

IR Spectroscopy

Infrared spectroscopy data is available and is a key method for confirming the presence of functional groups.[8][11]

Mass Spectrometry

The monoisotopic mass is 173.024356 Da, which can be verified using ESI-MS.[2]

Experimental Protocols

The synthesis of **3-Pyridylacetic acid hydrochloride** can be achieved through various routes. Below are summaries of common experimental protocols.

Synthesis from 2-Chloro-3-pyridineacetic Acid

This method involves the catalytic hydrogenation of 2-chloro-3-pyridineacetic acid.

Methodology:

- Prepare a 25% mass fraction solution of 2-chloro-3-pyridineacetic acid sodium salt from 50 grams of 2-chloro-3-pyridineacetic acid.[5][12]
- Add 47 g of 30% sodium hydroxide solution, stir well, and filter any insoluble polymer. [5][12]
- To the filtrate, add a 20% Raney nickel catalyst and heat to 90-95°C.[5][12]
- Introduce hydrogen gas at atmospheric pressure or 1 MPa to carry out the reaction.[5][12]
- After the reaction is complete, remove the catalyst by filtration.[5][12]



- Adjust the filtrate to pH 4 with hydrochloric acid.[5][12]
- Add activated carbon for decolorization and then remove the solvent to obtain a viscous liquid containing NaCl crystals.[5][12]
- Add 100 g of anhydrous ethanol to the viscous liquid, dissolve completely, and filter to get an ethanol solution of 3-pyridylacetic acid.[5][12]
- Remove the ethanol to obtain a viscous liquid. Water can be added and removed again to ensure dryness.[5][12]
- Add 50 g of water and 35 g of hydrochloric acid and react at 50°C to form the salt.[5]
- Dry the solution to remove water, yielding a viscous solid.[5]
- Cool to room temperature, wash with 50 g of anhydrous ethanol, filter, and rinse the solid with a small amount of ethanol.[5]
- Dry the final product to obtain **3-pyridylacetic acid hydrochloride**.[5]

Synthesis from 3-Vinylpyridine

This two-step chemical reaction provides a direct route to the target compound.

Methodology:

- Formation of 3-pyridyl thioacetic acid morpholine:
 - To 86.8 g of 3-vinylpyridine, add 79 g of morpholine and 29 g of sulfur under stirring.
 - Heat the mixture to reflux for 14 hours.[13]
 - Pour the reactant into ice water and filter the resulting crystals.[13]
 - Wash the crystals with ice water and air dry to yield 3-pyridyl thioacetic acid morpholine.
 [13]
- Hydrolysis to 3-Pyridylacetic acid hydrochloride:



- Mix 160.2 g of 3-pyridyl thioacetyl morpholine with 182 ml of hydrochloric acid and reflux for 5 hours.[13]
- Filter the solution, and concentrate under reduced pressure.[13]
- Cool the concentrate to induce crystallization.[13]
- Refine the crystals with 110 ml of concentrated hydrochloric acid and dry to obtain the final product.[13]

Analytical Methodologies

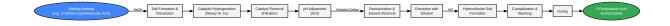
High-performance liquid chromatography (HPLC) is a common analytical technique for assessing the purity of **3-Pyridylacetic acid hydrochloride** and related compounds.

HPLC Method

- Column: Primesep N stationary phase column.[14]
- Mobile Phase: An isocratic method with a simple mobile phase of water and acetonitrile (MeCN) with an ammonium formate buffer.[14]
- Detection: UV detection.[14]

This method can be used to separate 2-Pyridylacetic acid hydrochloride, **3-Pyridylacetic acid hydrochloride**, and 4-Pyridylacetic acid hydrochloride.[14]

Visualizations Synthesis Workflow Diagram

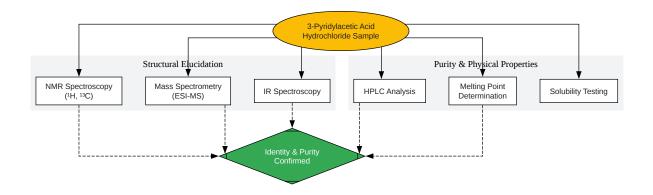


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Caption: A generalized workflow for the synthesis of **3-Pyridylacetic acid hydrochloride**.



Analytical Characterization Workflow



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Caption: Logical workflow for the analytical characterization of **3-Pyridylacetic acid hydrochloride**.

Conclusion

3-Pyridylacetic acid hydrochloride is a compound of significant interest to the pharmaceutical and chemical industries. A thorough understanding of its physical and chemical properties, coupled with robust synthesis and analytical methods, is essential for its effective utilization in research and development. This guide provides a comprehensive overview of these key aspects to support professionals in the field.

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